

Molecular formula and weight of C.I. Disperse Red 54

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Compound of Interest

Compound Name: C.I. Disperse red 54

Cat. No.: B1143416

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A Technical Overview of C.I. Disperse Red 54

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the physicochemical properties of **C.I. Disperse Red 54**, a synthetic dye used in various industrial applications. The following sections detail its molecular characteristics and a generalized workflow for its analysis.

Physicochemical Data

The fundamental molecular properties of **C.I. Disperse Red 54** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	$C_{19}H_{18}ClN_5O_4$ [1][2][3][4][5][6]
Molecular Weight	415.83 g/mol [1][2][4]

Manufacturing Process

The synthesis of **C.I. Disperse Red 54** involves the diazotization of 2-chloro-4-nitrobenzenamine, which is then coupled with N-cyanoethyl-N-methoxycarbonyl ethylaniline. [1]

Experimental Protocols: A Generalized Workflow for Characterization

While specific experimental protocols for **C.I. Disperse Red 54** are not detailed in the available literature, a standard workflow for the physicochemical characterization of a similar chemical entity is outlined below. This process is fundamental for quality control, regulatory submission, and further research.

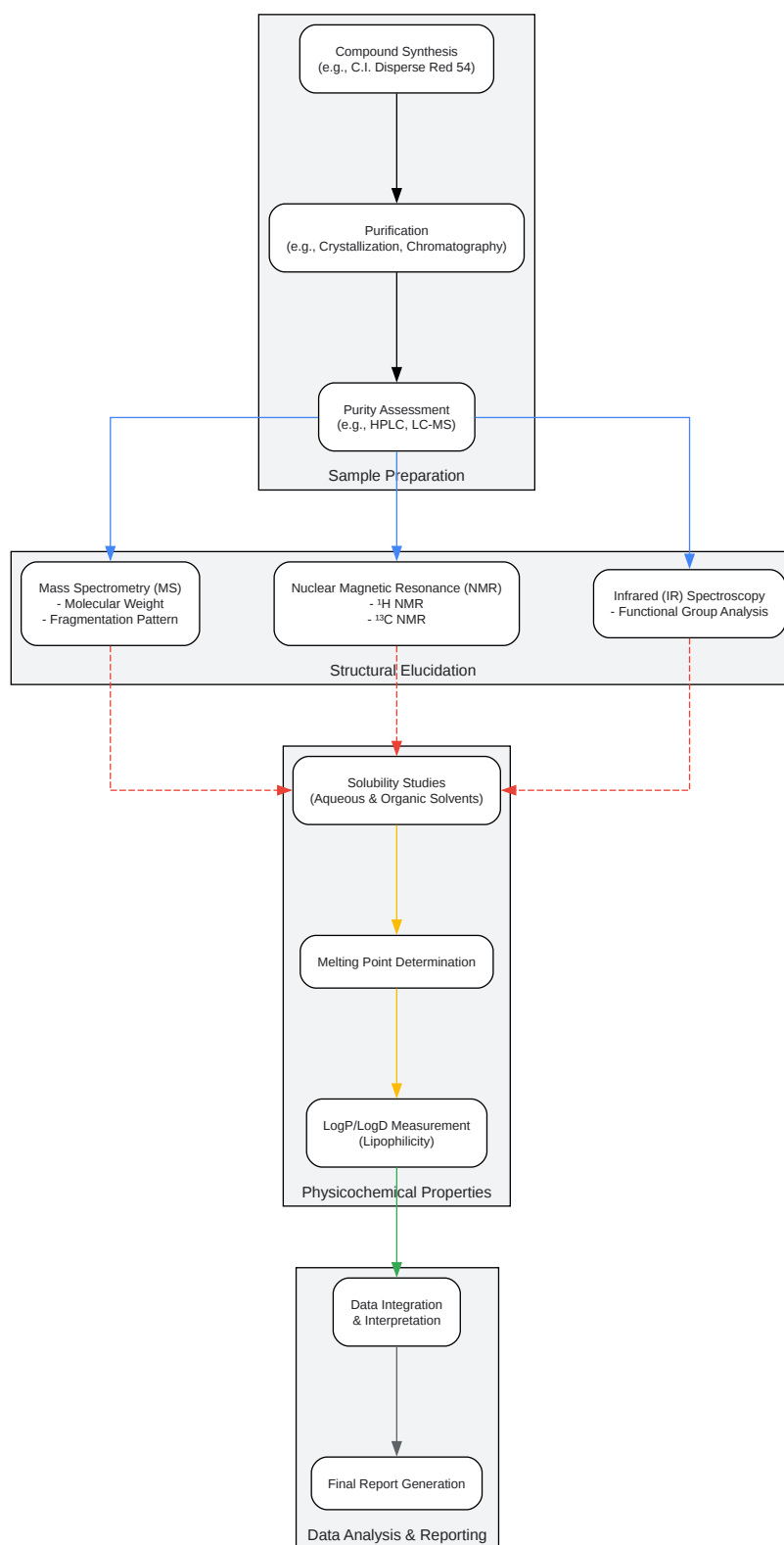


Fig. 1: Generalized Workflow for Physicochemical Characterization

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Caption: A generalized workflow for the synthesis, purification, and physicochemical characterization of a dye molecule.

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